

2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride

Cat. No.: B132901

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An in-depth analysis of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride** reveals its key molecular properties. This compound, a notable impurity related to the analgesic tramadol, is of significant interest in pharmaceutical research and development.^{[1][2]}

Molecular Formula and Weight

The chemical identity of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride** is defined by its molecular formula and weight. These fundamental parameters are crucial for a wide range of applications, from synthesis and characterization to analytical method development. The compound's molecular formula is C₉H₁₈ClNO, and it has a molecular weight of approximately 191.7 g/mol .^{[1][2][3][4][5]}

| Property | Value | Source |
|-------------------|-------------------------------------|-------------------------------|
| Molecular Formula | C ₉ H ₁₈ ClNO | ^{[1][2][3][4][5][6]} |
| Molecular Weight | 191.7 g/mol | ^{[1][2][3][4]} |

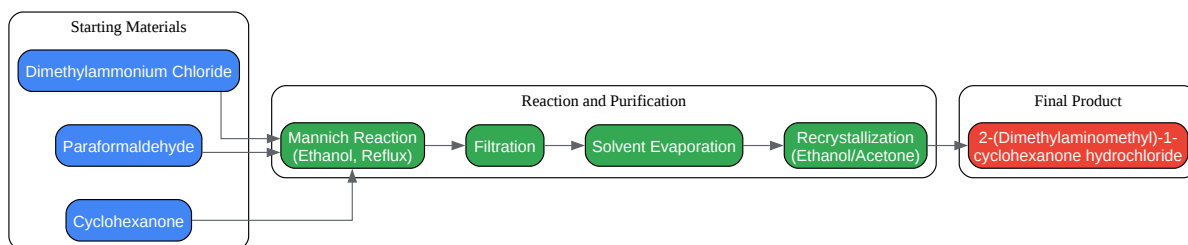
Experimental Protocols

The synthesis of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride** can be achieved through a Mannich reaction. A typical laboratory-scale synthesis involves the reaction of cyclohexanone, paraformaldehyde, and dimethylammonium chloride in an ethanol solvent.

The mixture is heated under reflux, followed by filtration and solvent evaporation. The crude product is then recrystallized from a mixture of ethanol and acetone to yield the purified hydrochloride salt.[3]

Logical Relationship of Synthesis

The synthesis process follows a logical workflow from starting materials to the final purified product. This can be visualized as a straightforward pathway.



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Synthesis workflow for **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride**.

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